

Proper Disposal of D-Glucose-d1-3: A Safety and Logistics Guide

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Compound of Interest

Compound Name: D-Glucose-d1-3

Cat. No.: B15570963

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount for laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the proper disposal of **D-Glucose-d1-3**, a stable, non-radioactive isotopically labeled sugar. Adherence to these protocols is essential for maintaining a secure and compliant research environment.

Immediate Safety and Handling

Before initiating any disposal procedures, it is critical to consult the material's Safety Data Sheet (SDS) and adhere to standard laboratory safety protocols.

Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles or glasses with side shields, protective gloves, and a lab coat.^{[1][2][3][4][5]}

Ventilation: Handle the material in a well-ventilated area to minimize the risk of dust inhalation.^{[1][3][5][6]} In case of dust formation, appropriate exhaust ventilation should be used.^[6]

Spill Management: In the event of a spill, immediately clean the area.^[5] Use dry methods, such as sweeping or vacuuming, to avoid creating dust.^{[5][6]} The collected material should be placed in a sealed and properly labeled container for disposal.^{[3][5][6]} Prevent the substance from entering drains or water courses.^{[1][5][7]}

Disposal Classification and Data

D-Glucose-d1-3 is a stable isotope-labeled compound and is not radioactive. Therefore, it does not necessitate special handling as radioactive waste.[4] According to the Globally Harmonized System (GHS), D-Glucose and its isotopically labeled forms are generally not classified as hazardous substances.[5][7][8][9]

Key Safety and Storage Data:

Parameter	Classification & Data	Notes
GHS Hazard Classification	Generally not a hazardous substance or mixture.[5][7][8][9] However, one source indicates it can be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[1]	No specific hazard pictograms are typically required.[8] Always consult the specific SDS for the product in use.
Radioactivity	Non-radioactive.	The deuterium label is a stable isotope and does not decay.
Waste Type	Non-hazardous solid chemical waste.	Should be segregated from hazardous and radioactive waste.[4][5]
Storage Temperature	Stock solutions: -80°C (for 6 months) or -20°C (for 1 month).[10] Solid form: Store in a cool, dry, well-ventilated area in a tightly closed container.[2][6][11]	
Oral Toxicity (LD50 for D-Glucose)	25,800 mg/kg (rat).[6][8]	This data is for D-Glucose and is provided for reference.

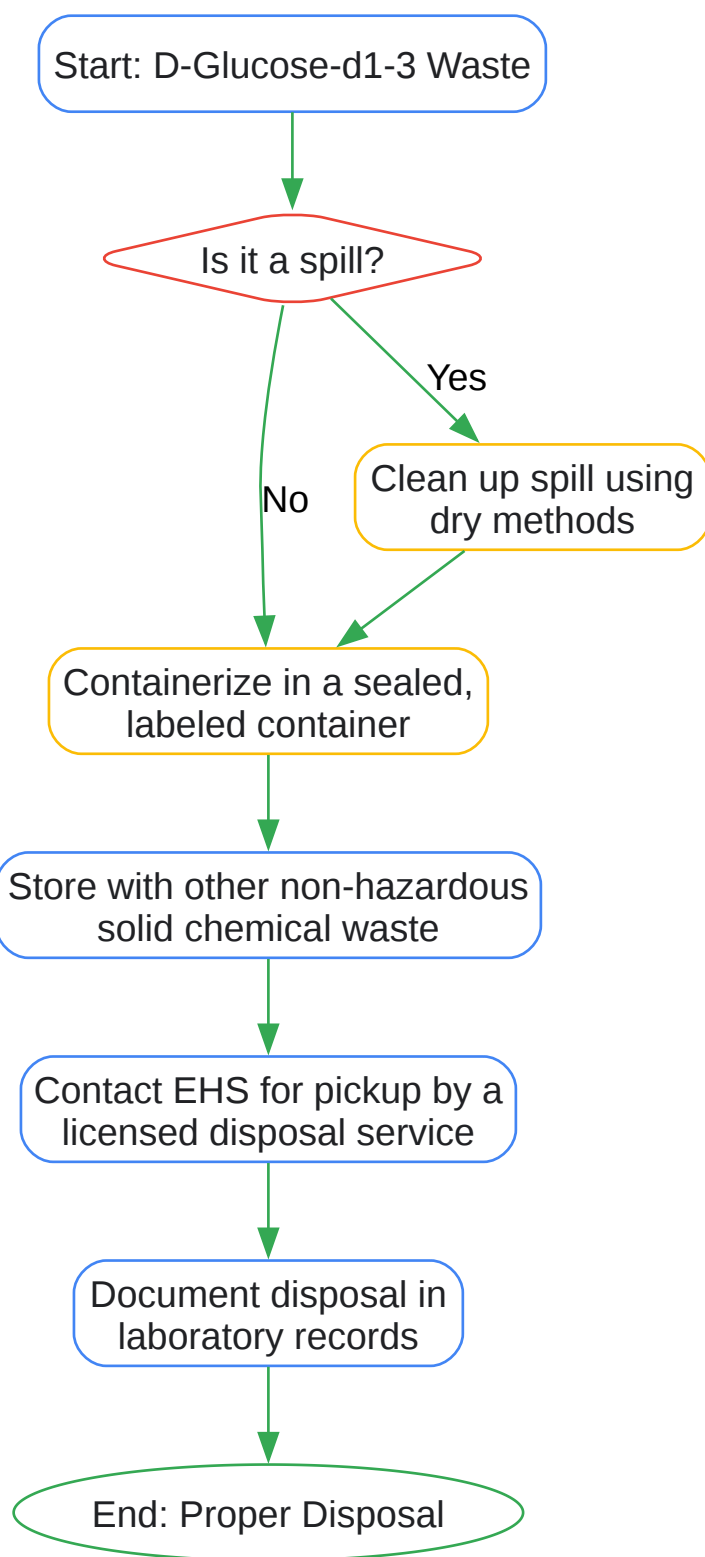
Step-by-Step Disposal Protocol

The standard and recommended method for the disposal of **D-Glucose-d1-3** is to treat it as chemical waste and engage a licensed professional waste disposal service.[4]

- **Containerization and Labeling:** Place the waste **D-Glucose-d1-3**, along with any contaminated disposable materials like weighing paper or gloves, into a clean, dry, and sealable container.^{[3][4][5][6]} The container must be clearly labeled with the full chemical name, "**D-Glucose-d1-3**," and any other identifiers required by your institution's waste management program.^[4]
- **Waste Segregation:** Store the sealed waste container with other non-hazardous solid chemical waste.^[4] It is crucial to keep it separate from incompatible materials, such as strong oxidizing agents, and segregated from hazardous or radioactive waste streams.^{[2][4][5][11]}
- **Institutional Coordination:** Contact your institution's Environmental Health and Safety (EHS) department or the equivalent safety office to arrange for the collection and disposal of the chemical waste.^[4] These departments have established protocols with certified waste disposal contractors to ensure compliant disposal.^[4]
- **Documentation:** Maintain a detailed record of the disposed chemical, including the quantity and the date of disposal, in your laboratory's chemical inventory or waste log.^{[4][5]}
- **Empty Containers:** Empty containers that held **D-Glucose-d1-3** should be triple-rinsed with a suitable solvent (e.g., water).^[4] The rinsate should be collected and disposed of as chemical waste.^[4] After decontamination, the containers can typically be disposed of in the regular trash or recycled, in accordance with your institution's policies.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **D-Glucose-d1-3**.



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Disposal workflow for **D-Glucose-d1-3**.

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